

JHW007 Hydrochloride: A Technical Guide to its Monoamine Transporter Binding Profile

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Compound of Interest

Compound Name: JHW007 hydrochloride

Cat. No.: B15287239

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Introduction

JHW007 hydrochloride, a derivative of benzotropine, is a psychoactive compound that has garnered significant interest for its unique interaction with monoamine transporters. As a high-affinity ligand for the dopamine transporter (DAT), it exhibits a distinct pharmacological profile compared to typical DAT inhibitors like cocaine. This technical guide provides an in-depth overview of the binding affinity of **JHW007 hydrochloride** for the dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters, complete with detailed experimental protocols and visual representations of its proposed mechanisms of action.

Data Presentation: Binding Affinity of JHW007 Hydrochloride

The binding affinity of **JHW007 hydrochloride** for DAT, NET, and SERT has been quantified through radioligand binding assays. The data consistently demonstrates a high and selective affinity for the dopamine transporter.

Transporter	Ki (nM)	Species/System	Radioligand	Reference
DAT	25	Not Specified	Not Specified	
7.40 (high affinity site)	Rat Striatal Membranes	[3H]JHW 007		
4400 (low affinity site)	Rat Striatal Membranes	[3H]JHW 007		
8.18 (high affinity site)	Mouse Striatal Membranes	[3H]JHW 007		
2750 (low affinity site)	Mouse Striatal Membranes	[3H]JHW 007		
43.7	hDAT-transfected cells	[3H]JHW 007		
NET	1330	Not Specified	Not Specified	
SERT	1730	Not Specified	Not Specified	

Ki: Inhibition constant, a measure of binding affinity. A lower Ki value indicates a higher binding affinity.

Experimental Protocols: Radioligand Competition Binding Assay

The binding affinity of **JHW007 hydrochloride** for monoamine transporters is typically

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